

Personal protective equipment for handling Methyl indole-3-acetate

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Compound of Interest

Compound Name: Methyl indole-3-acetate

Cat. No.: B137327

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Essential Safety and Handling Guide for Methyl Indole-3-Acetate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Methyl indole-3-acetate**. The following procedures detail the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

Chemical Safety Overview

Methyl indole-3-acetate is a solid compound that can cause skin, eye, and respiratory irritation.^[1] Adherence to proper safety protocols is essential to minimize exposure and ensure safe handling.

Property	Value
Physical State	Solid[1]
Storage Temperature	2-8°C[2]
Melting Point	50-52 °C
Boiling Point	160-163 °C at 0.5 mmHg
GHS Hazard Codes	H315, H319, H335[1]
Hazard Classes	Skin Irritant 2, Eye Irritant 2A, STOT SE 3[1]

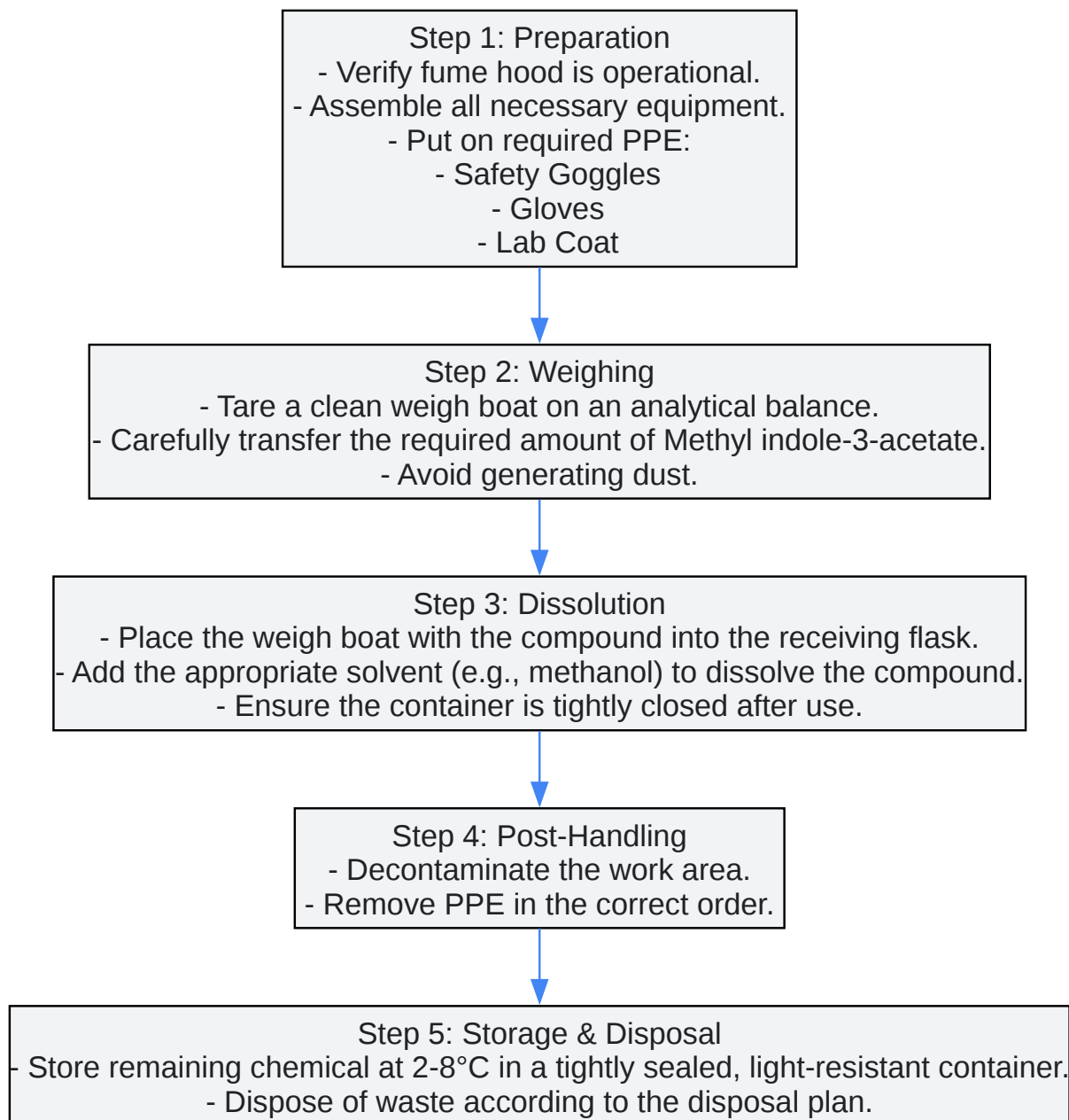
Personal Protective Equipment (PPE)

To prevent direct contact and inhalation, the following personal protective equipment is mandatory when handling **Methyl indole-3-acetate**.

- Eye Protection: Wear chemical safety goggles or eyeshields.[2][3] In case of splashing, a full-face shield is recommended.
- Hand Protection: Chemical-resistant gloves are required.[2][3][4]
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask or equivalent respirator must be used.[2][3][4]
- Protective Clothing: A standard laboratory coat should be worn.[4] For large spills, a full suit is necessary.[4]

Operational Plan: Step-by-Step Handling Procedure

Following a systematic workflow is critical for safety. Always handle **Methyl indole-3-acetate** inside a chemical fume hood or in a well-ventilated area to minimize inhalation exposure.[4][5]



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Caption: Workflow for safely handling **Methyl indole-3-acetate**.

Emergency Protocols

First-Aid Measures:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[4] Remove contact lenses if present and easy to do.[6] Seek medical attention.[4]
- Skin Contact: Immediately wash the affected skin with plenty of soap and water.[6] Remove contaminated clothing and shoes.[4] If irritation persists, seek medical attention.
- Inhalation: Move the individual to fresh air.[4][6] If breathing is difficult or stops, provide artificial respiration.[4] Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical advice and show the container or label.[4]

Spill Response:

- Small Spills: Use appropriate tools to carefully scoop the spilled solid into a designated waste container.[4] Clean the contaminated surface with water and dispose of the cleaning materials in accordance with local regulations.[4]
- Large Spills: Evacuate the area. Wear a full suit, splash goggles, dust respirator, boots, and gloves.[4] Use a shovel to transfer the material into a suitable container for disposal.[4] Prevent the material from entering the sanitary system.[4]

Storage and Disposal Plan

Storage:

- Store **Methyl indole-3-acetate** in a cool, dry, and well-ventilated area.[4]
- The recommended storage temperature is between 2-8°C.[2]
- Keep the container tightly closed and protected from light.[4]
- Store away from incompatible materials such as strong oxidizing agents.[4][6]

Disposal:

- Dispose of waste material and empty containers at an approved waste disposal plant.[6]

- Do not allow the chemical to be released into the environment or enter drains, sewers, or waterways.^[7]
- All disposal practices must be in accordance with local, state, and federal regulations.

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